

# An In-depth Technical Guide to [2-(Dimethylamino)ethyl]hydrazine

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## Compound of Interest

Compound Name: [2-(Dimethylamino)ethyl]hydrazine

CAS No.: 1754-57-0

Cat. No.: B157565

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## Introduction

**[2-(Dimethylamino)ethyl]hydrazine**, with the CAS number 1754-57-0, is a substituted hydrazine derivative that holds potential as a versatile reagent and building block in organic synthesis, particularly in the development of novel pharmaceuticals and agrochemicals.<sup>[1]</sup> Its unique structure, featuring a hydrazine moiety and a dimethylamino group, imparts a distinct reactivity profile that can be leveraged for the construction of complex molecular architectures. This guide provides a comprehensive overview of the known physical and chemical characteristics of **[2-(Dimethylamino)ethyl]hydrazine**, outlines safety and handling protocols based on the properties of related hydrazine compounds, and discusses its potential applications in research and development.

## Chemical and Physical Properties

The fundamental physicochemical properties of **[2-(Dimethylamino)ethyl]hydrazine** are summarized below. This data is critical for its appropriate handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	1754-57-0	[1][2][3][4]
Molecular Formula	C <sub>4</sub> H <sub>13</sub> N <sub>3</sub>	[1][2][3][4]
Molecular Weight	103.17 g/mol	[1][3][4]
Boiling Point	185.3 °C at 760 mmHg	[3]
Density	0.902 g/cm <sup>3</sup>	[3]
Flash Point	65.9 °C	[3]

Solubility: While specific solubility data for **[2-(Dimethylamino)ethyl]hydrazine** is not readily available, aliphatic hydrazines are generally soluble in water.<sup>[5]</sup>

## Reactivity and Stability

Hydrazine and its derivatives are known for their reactivity, which is a cornerstone of their synthetic utility.

**Reducing Agent:** Hydrazines are effective reducing agents.<sup>[5]</sup> This property suggests that **[2-(Dimethylamino)ethyl]hydrazine** can participate in reactions involving the reduction of various functional groups.

**Nucleophilicity:** The presence of two nitrogen atoms with lone pairs of electrons makes hydrazines, including this derivative, potent nucleophiles. This allows for a variety of chemical transformations, such as the formation of hydrazones and other nitrogen-containing heterocycles.

**Alkylation:** The nitrogen atoms in hydrazine can be alkylated. Direct alkylation with alkyl halides can be challenging to control in terms of the degree of substitution.<sup>[6]</sup> However, methodologies for the selective alkylation of hydrazine derivatives have been developed.<sup>[7]</sup>

**Stability and Incompatibilities:** Hydrazine solutions are known to attack rubber and cork.<sup>[8]</sup> They are also incompatible with strong oxidizing agents, strong acids, and some metal oxides, which can lead to vigorous or even explosive reactions.<sup>[9]</sup> It is crucial to avoid contact with these materials.

**Decomposition:** Upon heating, hydrazine can decompose to yield nitrogen and ammonia.<sup>[9]</sup> The presence of catalytic surfaces, such as certain metals and metal oxides, can accelerate this decomposition.<sup>[9]</sup>

## Safety and Handling

Given that **[2-(Dimethylamino)ethyl]hydrazine** is classified as a "Dangerous Good" for transport, stringent safety precautions are mandatory.<sup>[4]</sup> While a specific Safety Data Sheet (SDS) is not available, the following guidelines are based on the known hazards of hydrazine and its alkylated derivatives.

General Precautions:

- Always work in a well-ventilated chemical fume hood.<sup>[10][11]</sup>
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.<sup>[11]</sup>
- Avoid inhalation of vapors and contact with skin and eyes.<sup>[11]</sup>
- Wash hands thoroughly after handling.<sup>[11]</sup>

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials.<sup>[8]</sup>
- Keep containers tightly closed.<sup>[8]</sup>
- Maintain a nitrogen atmosphere over the system to prevent oxidation and minimize hazards.<sup>[8][9]</sup>

Spill and Disposal:

- In case of a spill, absorb with an inert material and dispose of as hazardous waste.

- Waste hydrazine can be neutralized with a dilute solution of an oxidizing agent like sodium hypochlorite or hydrogen peroxide. [9]

Toxicology: Hydrazine and its derivatives are toxic and are considered probable human carcinogens.[12] Therefore, exposure should be minimized.

## Experimental Protocols

While specific experimental protocols for **[2-(Dimethylamino)ethyl]hydrazine** are not widely published, its structural similarity to other substituted hydrazines suggests its utility in similar synthetic transformations. The following represents a general workflow for handling and using such a reagent in a research setting.

General workflow for handling and using **[2-(Dimethylamino)ethyl]hydrazine**.

## Spectroscopic Characterization

Detailed spectroscopic data for **[2-(Dimethylamino)ethyl]hydrazine** is not readily available in the public domain. However, based on its structure, the following characteristic signals would be expected:

<sup>1</sup>H NMR:

- Signals corresponding to the N-CH<sub>3</sub> protons (singlet).
- Signals for the -CH<sub>2</sub>-CH<sub>2</sub>- protons (likely complex multiplets or triplets).
- Broad signals for the -NH<sub>2</sub> protons, which may be exchangeable with D<sub>2</sub>O.

<sup>13</sup>C NMR:

- A signal for the N-CH<sub>3</sub> carbons.
- Signals for the -CH<sub>2</sub>-CH<sub>2</sub>- carbons.

IR Spectroscopy:

- N-H stretching vibrations in the region of 3300-3500 cm<sup>-1</sup>.
- C-H stretching vibrations from the alkyl groups around 2800-3000 cm<sup>-1</sup>.
- N-H bending vibrations.
- C-N stretching vibrations.

## Applications in Research and Drug Development

The bifunctional nature of **[2-(Dimethylamino)ethyl]hydrazine** makes it a valuable synthon for creating diverse molecular scaffolds.

Pharmaceutical Synthesis: Hydrazine derivatives are integral to the synthesis of numerous pharmaceuticals.[13][14] The presence of the dimethylaminoethyl group could be used to introduce this moiety into a target molecule to modulate its



- Agency for Toxic Substances and Disease Registry. (n.d.). ATSDR Hydrazines Tox Profile. Retrieved from <https://www.atsdr.cdc.gov/HAS/ahd/hydrazine.html>
- Arxada. (n.d.). Performance Chemicals Hydrazine. Retrieved from [https://www.arxada.com/sites/default/files/2021-09/Hydrazine\\_Handling\\_Brochure.pdf](https://www.arxada.com/sites/default/files/2021-09/Hydrazine_Handling_Brochure.pdf)
- Google Patents. (n.d.). CA1051928A - Process for preparing n,n-dimethylhydrazine. Retrieved from <https://patents.google.com/patent/CA1051928A/en>
- Occupational Safety and Health Administration. (n.d.). HYDRAZINE Method no.: Matrix: OSHA standard: Target concentration: Procedure. Retrieved from <https://www.osha-slc.gov/sites/default/files/methods/id168.pdf>
- U.S. Environmental Protection Agency. (2009). Provisional Peer-Reviewed Toxicity Values for Hydrazine (CASRN 302-01-2). Retrieved from <https://www.epa.gov/pprtv/provisional-peer-reviewed-toxicity-values-hydrazine-casrn-302-01-2>
- PubMed. (n.d.). Synthesis and antiallergy activity of N-[2-(dimethylamino)ethyl]-4-aryl-1-piperazinecarboxamide derivatives. Retrieved from <https://pubmed.ncbi.nlm.nih.gov/7119293/>
- Australian Industrial Chemicals Introduction Scheme (AICIS). (2014, November 27). Hydrazine, 1,1-dimethyl-: Human health tier II assessment CAS Number: 57-14-7 Preface. Retrieved from [https://www.industrialchemicals.gov.au/sites/default/files/Hydrazine%2C%201%2C1-dimethyl-\\_Human%20health%20tier%20II%20assessment.pdf](https://www.industrialchemicals.gov.au/sites/default/files/Hydrazine%2C%201%2C1-dimethyl-_Human%20health%20tier%20II%20assessment.pdf)
- Organic Syntheses. (n.d.). Sulfonylhydrazides via substitution of sulfonyl chlorides using hydrazine hydrate. Retrieved from <https://www.orgsyn.org/demo.aspx?prep=v76p0271>
- Wiley. (n.d.). Hydrazine and Its Derivatives: Preparation, Properties, Applications, 2 Volume Set, 2nd Edition. Retrieved from <https://www.wiley.com/en-us/Hydrazine+and+Its+Derivatives%3A+Preparation%2C+Properties%2C+Applications%2C+2+Volume+Set%2C+2nd+Edition-p-9780471415534>

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## Sources

1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
2. [1pchem.com](https://www.1pchem.com) [[1pchem.com](https://www.1pchem.com)]
3. [alfa-chemistry.com](https://www.alfa-chemistry.com) [[alfa-chemistry.com](https://www.alfa-chemistry.com)]
4. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
5. Hydrazines - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
6. Hydrazine - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
7. Efficient Methodology for Selective Alkylation of Hydrazine Derivatives [[organic-chemistry.org](https://www.organic-chemistry.org)]
8. [arxada.com](https://www.arxada.com) [[arxada.com](https://www.arxada.com)]
9. [apps.dtic.mil](https://apps.dtic.mil) [[apps.dtic.mil](https://apps.dtic.mil)]
10. [reddit.com](https://www.reddit.com) [[reddit.com](https://www.reddit.com)]
11. [ehs.unm.edu](https://ehs.unm.edu) [[ehs.unm.edu](https://ehs.unm.edu)]
12. Document Display (PURL) | NSCEP | US EPA [[nepis.epa.gov](https://nepis.epa.gov)]
13. Hydrazine derivative synthesis by C-N coupling [[organic-chemistry.org](https://www.organic-chemistry.org)]
14. [wiley.com](https://www.wiley.com) [[wiley.com](https://www.wiley.com)]
15. Synthesis and antiallergy activity of N-[2-(dimethylamino)ethyl]-4-aryl-1-piperazinecarboxamide derivatives - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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